

# Technical Guide to 4-(4-Hydroxyphenyl)cyclohexanone: Properties, Safety, and Handling

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## Compound of Interest

**Compound Name:** 4-(2-hydroxyphenyl)cyclohexanone

**Cat. No.:** B8670098

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An Important Note on Chemical Isomers: This guide addresses the chemical compound 4-(4-hydroxyphenyl)cyclohexanone. Initial searches for "**4-(2-hydroxyphenyl)cyclohexanone**" did not yield a specific PubChem Compound ID or dedicated safety data. As a structurally similar and well-documented isomer, 4-(4-hydroxyphenyl)cyclohexanone (with the hydroxyl group at the para-position) is presented here as the primary subject. Researchers should exercise caution and verify the specific isomer used in their application, as positional differences can significantly alter chemical and toxicological properties.

## Core Compound Identification

4-(4-hydroxyphenyl)cyclohexanone is a key organic building block utilized in various synthetic applications, including the development of novel therapeutic agents.<sup>[1]</sup> Its bifunctional nature, containing both a ketone and a phenol group, makes it a versatile intermediate in medicinal chemistry and material science.<sup>[1]</sup>

The primary identifier for this compound is its PubChem Compound Identification (CID) number, which provides a centralized and authoritative reference point for its properties and

associated data.

- PubChem CID:4598916[2]

This guide synthesizes publicly available data to provide researchers, scientists, and drug development professionals with a comprehensive overview of its characteristics and safe handling procedures.

## Physicochemical Properties

A summary of the key physical and chemical properties of 4-(4-hydroxyphenyl)cyclohexanone is provided below. These properties are essential for understanding its behavior in experimental settings, from solubility to reaction kinetics.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>2</sub>	[3][4]
Molecular Weight	190.24 g/mol	[1]
CAS Number	105640-07-1	[1][3][4]
Appearance	White crystalline solid	[5]
Melting Point	~169 °C	[3]
Boiling Point	357.2 °C at 760 mmHg	[3]
Density	1.149 g/cm <sup>3</sup>	[3]
Solubility	Insoluble in water; Soluble in ether and ketone solvents.[5]	[5]
InChI Key	SLJYPZJZQIHNGU- UHFFFAOYSA-N	
SMILES String	Oc1ccc(cc1)C2CCC(=O)CC2	

## Safety Data and Hazard Assessment

The safe handling of any chemical is paramount. The hazard profile for 4-(4-hydroxyphenyl)cyclohexanone presents some variance between suppliers. While some sources classify it as non-hazardous[1][6], others indicate potential for irritation.[5] For maximum safety, this guide adopts the more cautious classifications.

## GHS Hazard Classification

Hazard Class	GHS Code	Signal Word	Hazard Statement	Source(s)
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation.	[5]
Serious Eye Damage/Eye Irritation	H319	Warning	Causes serious eye irritation.	[5]
Specific Target Organ Toxicity (Single Exposure)	H335	Warning	May cause respiratory irritation.	[5]

## Precautionary Measures (P-Codes)

Code	Precautionary Statement	Source(s)
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/eye protection/face protection.	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

## Experimental Protocols and Workflows

Adherence to standardized protocols is critical for ensuring both experimental integrity and personnel safety. The following workflows are based on established best practices for handling solid chemical compounds with irritant properties.

### Standard Protocol for Safe Handling

This protocol outlines the necessary steps for safely handling 4-(4-hydroxyphenyl)cyclohexanone powder in a laboratory setting.

Objective: To weigh and prepare the compound for an experiment while minimizing exposure risk.

Materials:

- 4-(4-hydroxyphenyl)cyclohexanone (solid)
- Appropriate Personal Protective Equipment (PPE): Safety glasses/goggles, nitrile gloves, lab coat.
- Chemical fume hood or ventilated enclosure.
- Spatula, weigh boat, and calibrated analytical balance.
- Beaker and appropriate solvent.

#### Procedure:

- Risk Assessment: Before beginning, confirm the potential hazards based on the GHS classifications (Section 3.1). Ensure all necessary safety equipment is available and functional.
- Engineering Controls: Perform all manipulations of the solid compound within a certified chemical fume hood or a powder-containment ventilated enclosure to prevent inhalation of dust.<sup>[6]</sup>
- Don PPE: Put on a lab coat, safety glasses, and nitrile gloves. A dust mask (type N95 or equivalent) is recommended for handling larger quantities.
- Preparation: Place the analytical balance inside the ventilated enclosure. Place a weigh boat on the balance and tare it.
- Weighing: Carefully use a clean spatula to transfer the desired amount of 4-(4-hydroxyphenyl)cyclohexanone from its storage container to the weigh boat. Avoid creating airborne dust.<sup>[6]</sup>
- Dissolution: If preparing a solution, add the weigh boat with the compound directly into a beaker containing the appropriate solvent inside the fume hood. Stir until dissolved.
- Cleanup: Tightly seal the source container. Clean the spatula and work area with a damp cloth to remove any residual powder. Dispose of the weigh boat and any contaminated materials (e.g., gloves, wipes) in the designated solid chemical waste container.

- Post-Handling: Wash hands and face thoroughly with soap and water after completing the task and removing PPE.[6]

## Emergency Response Protocols

Rapid and correct response to an exposure or spill is crucial.

First Aid Measures:

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[5] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.
- Skin Contact: Take off contaminated clothing immediately.[6] Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[6]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[6] If respiratory symptoms develop, call a poison center or doctor.
- Ingestion: Rinse mouth with water.[6] Do NOT induce vomiting. Seek medical attention if you feel unwell.

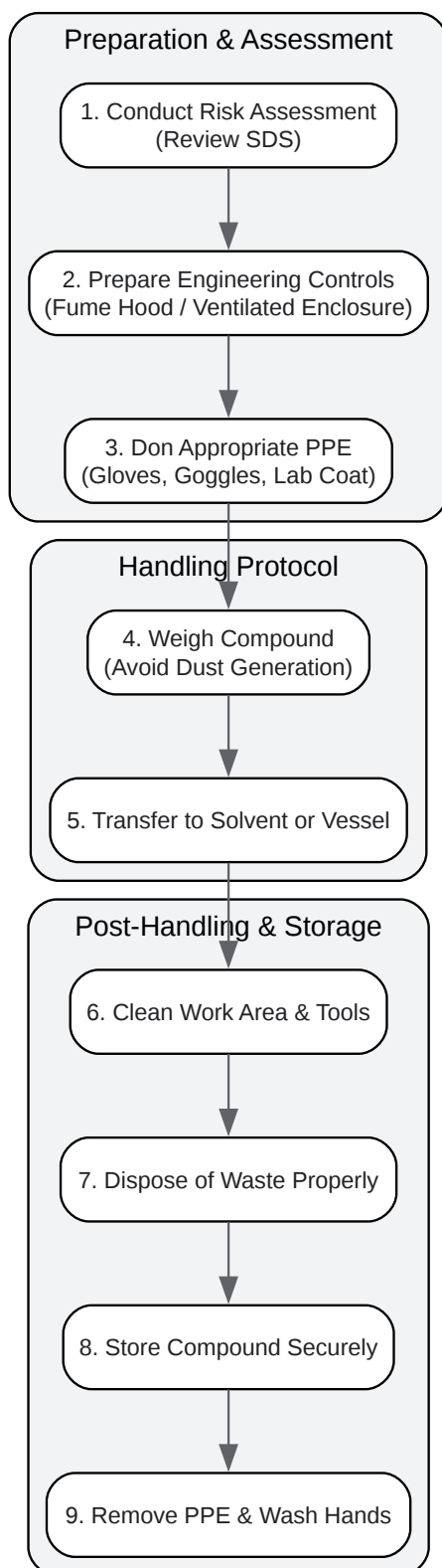
Spill Containment and Cleanup:

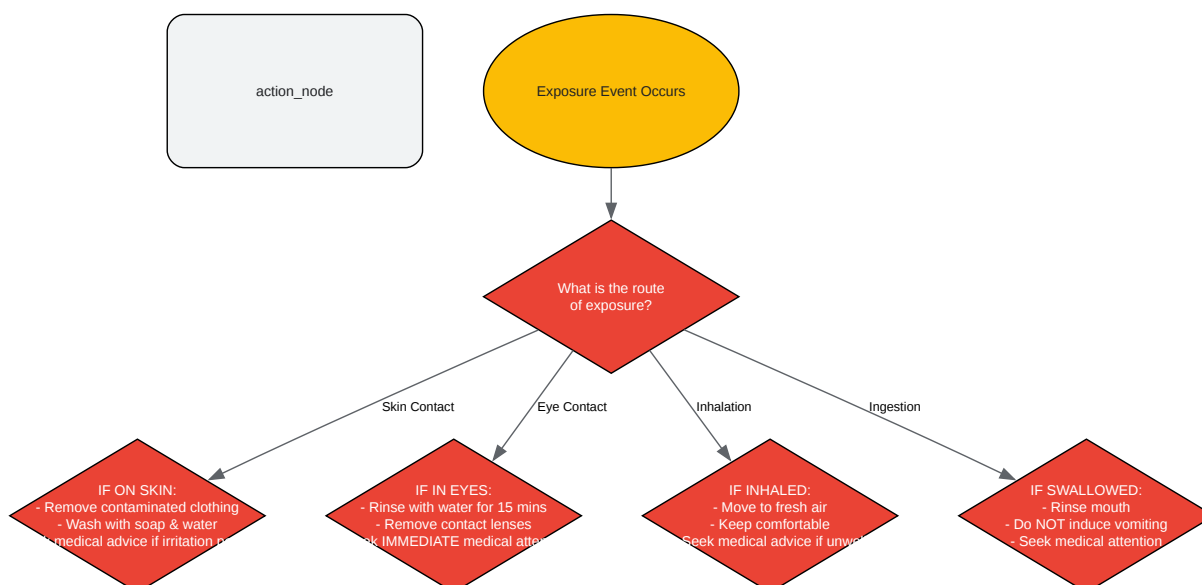
- Evacuate: Restrict access to the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.
- Contain: Prevent the dispersion of dust.[6] Carefully sweep or scoop up the spilled solid material. Avoid generating dust.
- Collect: Place the material into a suitable, labeled container for chemical waste disposal.
- Clean: Wipe the spill area with a wet cloth to remove any remaining residue.

- Dispose: Dispose of all contaminated materials according to local, state, and federal regulations.

## Visualization of Workflows

The following diagrams illustrate the logical flow for safe handling and emergency response.





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Caption: First Aid and Emergency Response Flowchart.

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